

The Synthesis and Discovery of Dimethylmalonyl Chloride: A Technical Guide

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Compound of Interest

Compound Name: *Dimethylmalonyl chloride*

Cat. No.: *B1587366*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the synthesis and discovery of **dimethylmalonyl chloride**. It is designed to furnish researchers, scientists, and professionals in drug development with detailed experimental protocols, quantitative data, and a historical perspective on this important chemical intermediate.

Introduction

Dimethylmalonyl chloride, with the chemical formula $C_5H_6Cl_2O_2$, is a disubstituted acyl chloride that serves as a valuable reagent in organic synthesis. Its bifunctional nature allows for the construction of complex molecular architectures, making it a key building block in the preparation of various pharmaceuticals, agrochemicals, and materials. This guide will delve into the primary methods for its synthesis, provide detailed experimental procedures, and explore the historical context of its discovery.

Discovery

The discovery of malonyl chlorides is linked to the pioneering work of Nobel laureate Hermann Staudinger on ketenes, a class of highly reactive organic compounds. In the early 20th century, Staudinger's investigations into the reactions of carboxylic acid derivatives laid the groundwork for understanding and synthesizing various acyl chlorides.^{[1][2][3]} A publication by Staudinger and Bereza in 1911 is a key reference for the early synthesis of malonyl dichlorides.^[4] Staudinger's broader research into ketenes, which he first isolated in 1905, revolutionized the

understanding of reactive intermediates in organic chemistry and paved the way for the synthesis of compounds like **dimethylmalonyl chloride**.^[5]

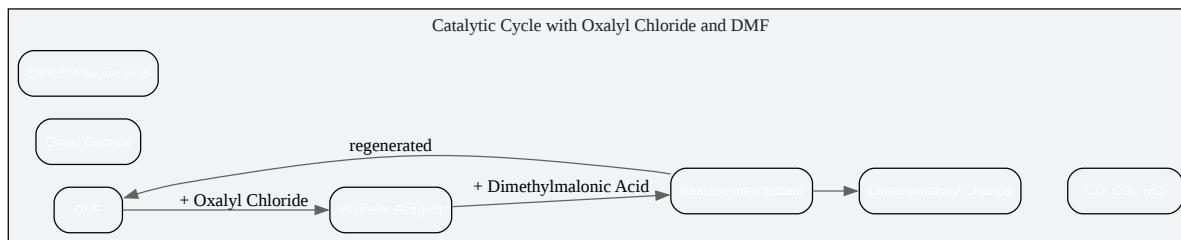
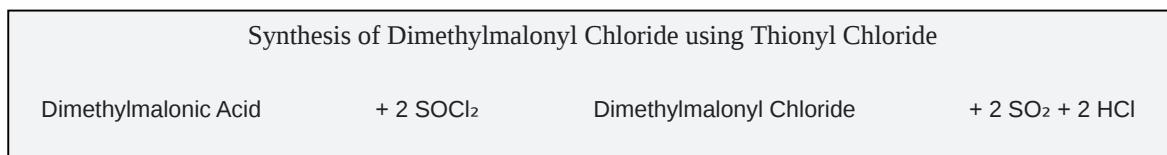
Synthesis of Dimethylmalonyl Chloride

The most common and direct method for the synthesis of **dimethylmalonyl chloride** is the chlorination of dimethylmalonic acid. This transformation is typically achieved using standard chlorinating agents such as thionyl chloride (SOCl_2) or oxalyl chloride ($(\text{COCl})_2$).

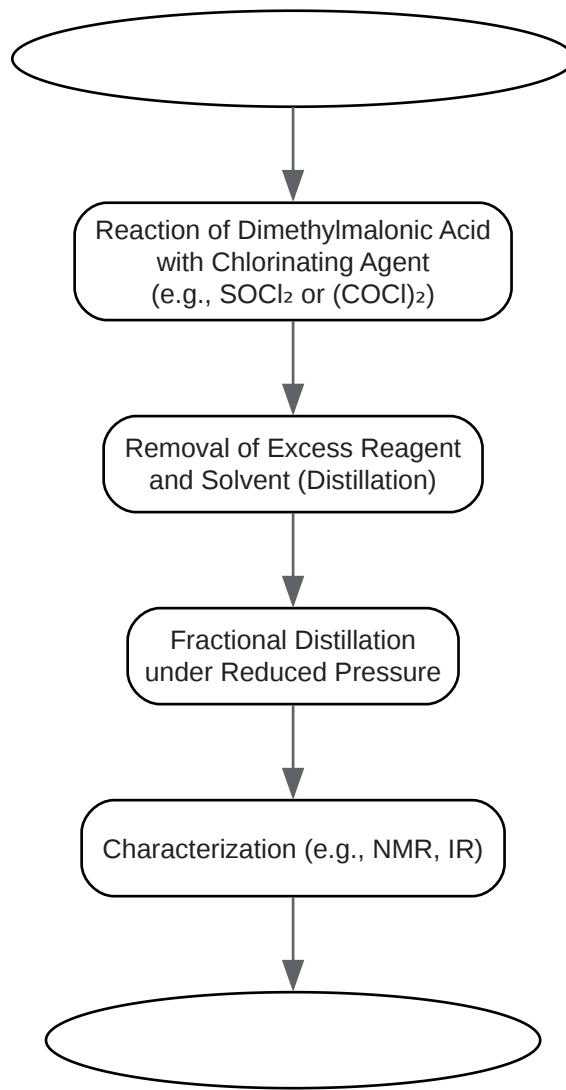
Synthesis from Dimethylmalonic Acid and Thionyl Chloride

The reaction of dimethylmalonic acid with thionyl chloride is a well-established method for producing **dimethylmalonyl chloride**. The reaction proceeds with the evolution of sulfur dioxide and hydrogen chloride as gaseous byproducts, which drives the reaction to completion.

Reaction Scheme:



Experimental Workflow for Dimethylmalonyl Chloride Synthesis

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